

Solubility Profile of Nonyl 10-Bromodecanoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

Cat. No.: B15552597

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **nonyl 10-bromodecanoate**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on the predicted solubility based on physicochemical principles and provides detailed experimental protocols for its empirical determination. This guide is intended to be a valuable resource for researchers utilizing **nonyl 10-bromodecanoate** as a synthetic intermediate or in other applications within the pharmaceutical and chemical sciences.

Introduction

Nonyl 10-bromodecanoate (C₁₉H₃₇BrO₂) is a long-chain bromoalkanoate ester.^[1] Such compounds often serve as intermediates in the synthesis of more complex molecules, including lipids and other bioactive compounds.^[2] Understanding the solubility of **nonyl 10-bromodecanoate** in various common solvents is crucial for its effective use in synthesis, purification, and formulation development. This guide outlines the theoretical solubility profile of

nonyl 10-bromodecanoate and provides standardized methods for its quantitative determination.

Physicochemical Properties

- Molecular Formula: C₁₉H₃₇BrO₂[\[1\]](#)
- Molar Mass: 377.4 g/mol [\[1\]](#)
- Structure:

Nonyl 10-bromodecanoate possesses a long, non-polar alkyl chain, a polar ester group, and a terminal bromine atom. This amphipathic nature dictates its solubility behavior.

Theoretical Solubility Profile

The solubility of a compound is primarily governed by the principle of "like dissolves like." This means that substances with similar intermolecular forces are more likely to be soluble in one another.

- In Polar Protic Solvents (e.g., Water, Ethanol, Methanol): **Nonyl 10-bromodecanoate** is expected to have very low solubility in water. The large, non-polar hydrocarbon tail dominates the molecule's character, preventing the formation of energetically favorable interactions with the highly polar, hydrogen-bonding water molecules. While the ester group can act as a hydrogen bond acceptor, this is insufficient to overcome the hydrophobicity of the long alkyl chain. In polar organic solvents like ethanol and methanol, the solubility is expected to be higher than in water due to the presence of their own alkyl chains, which can interact with the non-polar portion of the solute.
- In Polar Aprotic Solvents (e.g., Acetone, Ethyl Acetate): These solvents are of intermediate polarity. **Nonyl 10-bromodecanoate** is expected to be soluble in these solvents. The dipole-dipole interactions between the solvent and the ester and bromo groups, combined with van der Waals forces along the alkyl chain, facilitate dissolution.
- In Non-Polar Solvents (e.g., Toluene, Hexane): **Nonyl 10-bromodecanoate** is expected to be readily soluble in non-polar solvents. The primary intermolecular forces in both the solute

and the solvent are London dispersion forces. The energy required to break the existing bonds and form new solute-solvent interactions is comparable, leading to good solubility.

Data Presentation: Predicted Solubility

The following table summarizes the predicted qualitative solubility of **nonyl 10-bromodecanoate** in common solvents at standard temperature and pressure. These are estimations based on the solubility of similar long-chain haloalkanes and esters.

Solvent	Solvent Type	Predicted Solubility
Water	Polar Protic	Insoluble
Methanol	Polar Protic	Sparingly Soluble
Ethanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Soluble
Toluene	Non-Polar	Very Soluble
Hexane	Non-Polar	Very Soluble

Experimental Protocols for Solubility Determination

Given the absence of published quantitative data, the following experimental protocol, based on the shake-flask method, is recommended for determining the solubility of **nonyl 10-bromodecanoate**.

Objective: To determine the concentration of a saturated solution of **nonyl 10-bromodecanoate** in a given solvent at a specific temperature.

Materials:

- **Nonyl 10-bromodecanoate**
- Solvents of interest (e.g., ethanol, hexane, etc.)
- Scintillation vials or other suitable sealed containers

- Orbital shaker or magnetic stirrer
- Constant temperature bath or incubator
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS), High-Performance Liquid Chromatograph (HPLC) with a suitable detector).

Procedure:

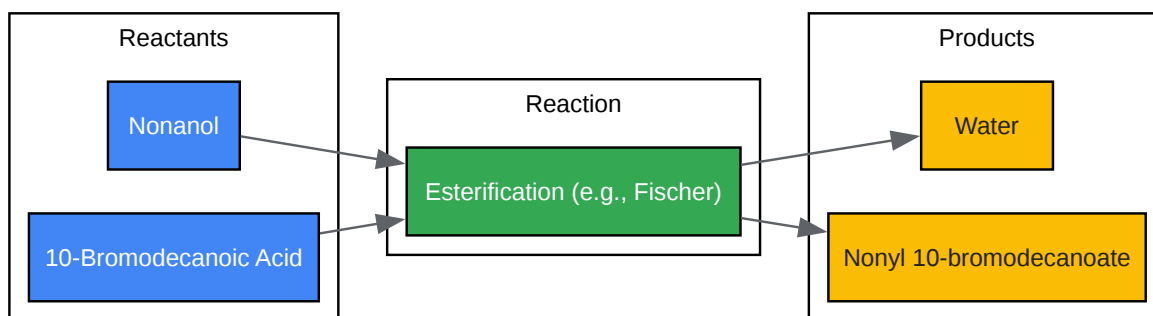
- Preparation of Supersaturated Solution: Add an excess amount of **nonyl 10-bromodecanoate** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- Equilibration: Place the vial in a constant temperature bath on an orbital shaker. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that a true equilibrium is reached.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same temperature to let the undissolved solute settle.
- Sample Collection: Carefully withdraw a sample of the supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles.
- Quantification:
 - Prepare a series of standard solutions of **nonyl 10-bromodecanoate** of known concentrations in the same solvent.

- Analyze the standard solutions using a suitable analytical method (e.g., GC-FID) to generate a calibration curve.
- Dilute the filtered saturated solution as necessary to fall within the range of the calibration curve.
- Analyze the diluted sample and determine its concentration from the calibration curve.
- Data Reporting: Report the solubility in units such as mg/mL or mol/L at the specified temperature.

Visualizations

Workflow for Experimental Solubility Determination





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References

- [1. education.com \[education.com\]](#)
- [2. assets-global.website-files.com \[assets-global.website-files.com\]](#)
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